

A Comparative Guide to Apiezon N and Alternatives for Superconducting Magnet Systems

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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For researchers, scientists, and drug development professionals working with superconducting magnet systems, maintaining optimal thermal and vacuum conditions is paramount. The choice of cryogenic grease plays a critical role in achieving the desired performance. This guide provides an objective comparison of **Apiezon N**, a widely used hydrocarbon-based grease, with other common alternatives, supported by experimental data.

Apiezon N is a staple in cryogenic applications for its excellent vacuum properties and its ability to enhance thermal contact at low temperatures.^[1] It is particularly valued for its resistance to crazing and cracking under repeated thermal cycling between ambient and cryogenic temperatures.^[1] However, a comprehensive evaluation requires a detailed comparison with other available options, such as perfluoropolyether (PFPE)-based greases like Braycote and copper-filled greases like Cryo-Con.

This guide will delve into the key performance metrics of these materials, including thermal properties, outgassing characteristics, and operational temperature ranges.

Data Presentation: A Head-to-Head Comparison

To facilitate a clear comparison, the following tables summarize the key quantitative data for **Apiezon N** and its alternatives.

| Property | Apiezon N | Braycote 601EF | Cryo-Con | Indium Foil |
|--|-------------------------|------------------------------|------------------------------|------------------------|
| Base Oil Type | Hydrocarbon | Perfluoropolyether (PFPE) | Silicone with Copper Filler | Metallic |
| Operating Temperature Range | -269°C to +30°C[1] | -80°C to +204°C[2][3][4] | Cryogenic temperatures | Cryogenic temperatures |
| Thermal Conductivity @ 20°C (W/m·K) | 0.194[5] | 0.15 (-35°C), 0.21 (75°C)[6] | Higher than unfilled greases | ~86 |
| Vapor Pressure @ 20°C (Torr) | 6×10^{-10} [5] | Extremely Low | $< 3 \times 10^{-7}$ mbar | Negligible |
| Outgassing (ASTM E595) | | | | |
| Total Mass Loss (TML) | $< 1.0\%$ [5] | 0.36%[7] | Data not found | Not applicable |
| Collected Volatile Condensable Material (CVCM) | $< 0.1\%$ [5] | 0.03%[7] | Data not found | Not applicable |

| Temperature (K) | Apiezon N (J/g·K)[8][9] | Cryo-Con (J/g·K)[9] |
|-----------------|-------------------------|---------------------------|
| 1 | ~0.001 | Data available from 0.5 K |
| 5 | ~0.03 | ~0.02 |
| 10 | ~0.15 | ~0.1 |
| 20 | ~0.5 | ~0.4 |
| 30 | ~0.8 | ~0.7 |

Experimental Data: Thermal Conductance at Cryogenic Temperatures

A seminal study by Salerno et al. at the NASA Ames Research Center provides a direct comparison of the thermal conductance of pressed metallic contacts augmented with **Apiezon N** grease and Indium foil at liquid helium temperatures (1.6 K to 6.0 K).^{[10][11][12]} The experiment measured the heat transfer between pairs of OFHC copper, 6061-T6 aluminum, free-machining brass, and 304 stainless steel samples.

The results demonstrated that for materials with higher thermal conductivity like copper, aluminum, and brass, **Apiezon N** grease provided a significant improvement in thermal conductance over uncoated contacts and even outperformed Indium foil and gold plating in some cases.^{[10][11]} For stainless steel, which has a lower thermal conductivity, the improvement was less pronounced but still significant.^{[10][11][12]}

The study highlights that while the bulk thermal conductivity of Indium is higher, the ability of **Apiezon N** to effectively fill micropores and voids at the contact surfaces leads to a substantial increase in the overall thermal conductance of the joint.^[5]

Experimental Protocols

Thermal Conductivity Measurement at Cryogenic Temperatures

A common method for measuring the thermal conductivity of materials at cryogenic temperatures is the steady-state heat flow technique.^{[13][14]}

Objective: To determine the thermal conductivity of a grease sample as a function of temperature.

Apparatus:

- A cryostat capable of reaching and maintaining stable temperatures in the desired cryogenic range.
- A sample holder, typically consisting of two copper blocks (a heater block and a heat sink block) between which the grease sample is placed.

- A calibrated heat source (e.g., a resistive heater) attached to the heater block.
- Calibrated temperature sensors (e.g., silicon diodes or Cernox™ sensors) to measure the temperature of the heater block, the heat sink block, and at different points along the sample.
- A vacuum chamber to minimize convective heat transfer.
- Data acquisition system to record temperature and heater power.

Procedure:

- A thin, uniform layer of the grease to be tested is applied between the precisely machined surfaces of the heater and heat sink blocks. The thickness of the grease layer is accurately measured.
- The sample assembly is mounted in the cryostat, and the vacuum chamber is evacuated.
- The heat sink is cooled to the lowest desired temperature.
- A known amount of power is applied to the heater, creating a steady-state temperature gradient across the grease layer.
- The temperatures of the heater block (T_{hot}) and the heat sink block (T_{cold}) are recorded once thermal equilibrium is reached.
- The thermal conductivity (k) is calculated using the one-dimensional Fourier's law of heat conduction: $k = (Q * d) / (A * (T_{\text{hot}} - T_{\text{cold}}))$ where:
 - Q is the power supplied by the heater.
 - d is the thickness of the grease layer.
 - A is the cross-sectional area of the sample.
 - $(T_{\text{hot}} - T_{\text{cold}})$ is the temperature difference across the sample.
- Measurements are repeated at various temperatures by adjusting the temperature of the heat sink.

Outgassing Measurement (ASTM E595)

The standard test method for measuring the outgassing properties of materials in a vacuum environment is ASTM E595.^{[15][16][17][18][19]}

Objective: To determine the Total Mass Loss (TML) and Collected Volatile Condensable Material (CVCM) of a material under specified vacuum and temperature conditions.

Apparatus:

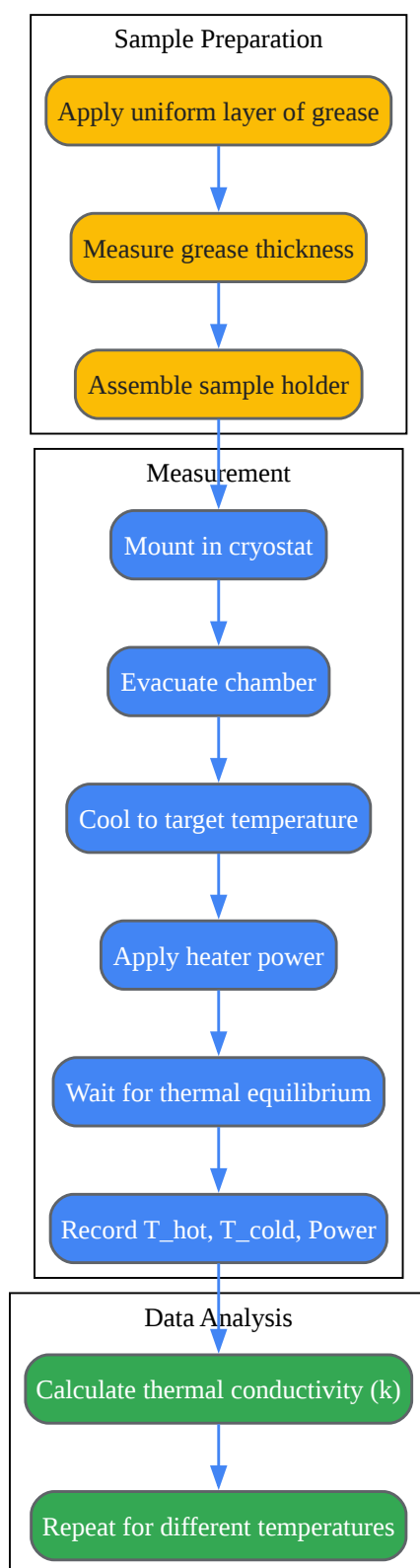
- A high-vacuum system capable of reaching pressures below 5×10^{-5} torr.
- A temperature-controlled sample holder that can maintain a temperature of 125°C.
- A collector plate maintained at a temperature of 25°C, positioned in the line of sight of the sample.
- A microbalance for accurate mass measurements.

Procedure:

- The material sample is prepared and its initial mass is accurately measured.
- The sample is placed in the sample holder within the vacuum chamber.
- The chamber is evacuated to a pressure of less than 5×10^{-5} torr.
- The sample is heated to 125°C and maintained at this temperature for 24 hours.
- During this period, any volatile materials outgassed from the sample that condense on the 25°C collector plate are collected.
- After 24 hours, the system is brought back to ambient conditions.
- The final mass of the sample and the mass of the condensed material on the collector plate are measured.
- Total Mass Loss (TML) is calculated as the percentage of the initial sample mass that was lost during the test.

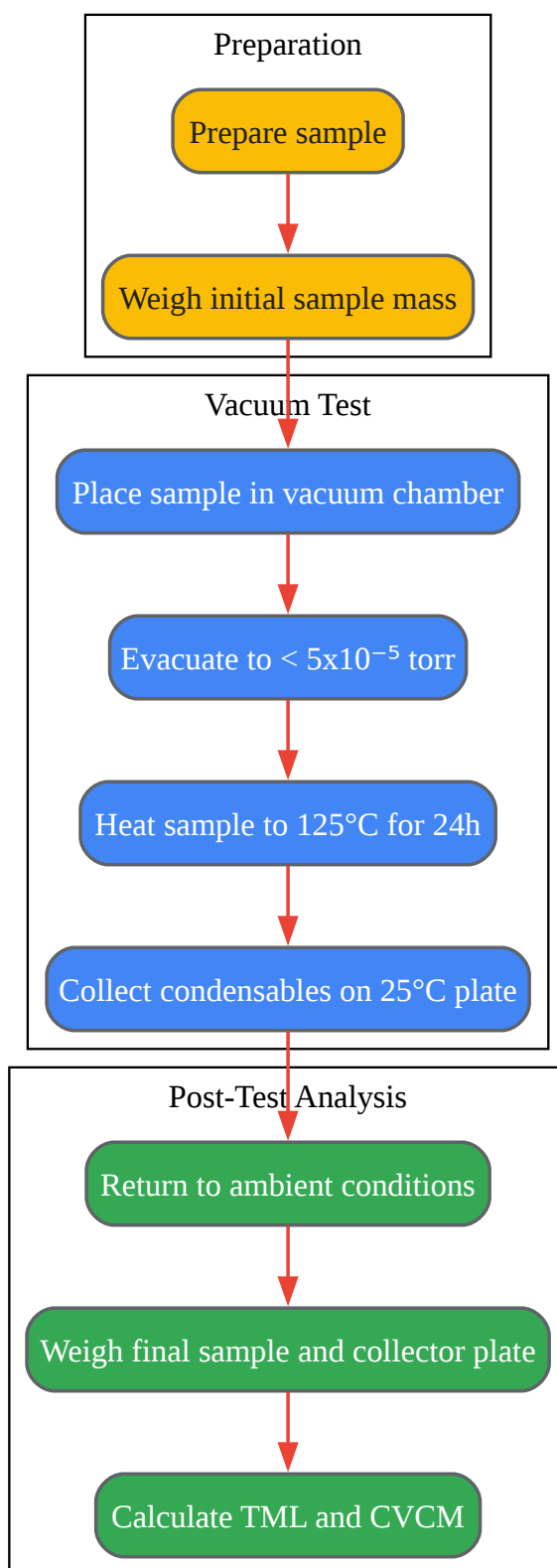
- Collected Volatile Condensable Material (CVCM) is calculated as the percentage of the initial sample mass that condensed on the collector plate.

Mandatory Visualization



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Caption: Experimental workflow for measuring cryogenic thermal conductivity.



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Caption: ASTM E595 outgassing experimental workflow.

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